

# Technical Guide to the Physical Characteristics of Fenoxycarb-13C6 Powder

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## Compound of Interest

Compound Name: Fenoxycarb-13C6

Cat. No.: B12410062

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This technical guide provides a comprehensive overview of the known physical characteristics of **Fenoxycarb-13C6** powder. **Fenoxycarb-13C6** is the isotopically labeled version of Fenoxycarb, an insect growth regulator. While specific experimental data for the 13C6 labeled compound is limited in publicly available literature, the physical properties are expected to be nearly identical to those of unlabeled Fenoxycarb. The substitution of 12C with 13C atoms does not significantly alter the bulk physical properties of the molecule.

## Core Physical Properties

**Fenoxycarb-13C6** is a stable isotope-labeled compound used as an internal standard in analytical chemistry, particularly in residue analysis for environmental and food safety applications.<sup>[1]</sup> Its physical characteristics are crucial for its proper handling, storage, and application in experimental settings.

**Appearance:** At room temperature, **Fenoxycarb-13C6** is a solid.<sup>[2][3][4]</sup> Sources describe the unlabeled compound as a white to off-white solid or a white crystalline solid.<sup>[2]</sup> It has also been described as a light brown lumpy powder in its technical form.

**Molecular Formula:** C<sub>17</sub>H<sub>19</sub>NO<sub>4</sub> (with six 13C atoms)

**Molecular Weight:** Approximately 307.29 g/mol .

## Quantitative Physical Data

The following table summarizes the key quantitative physical properties of Fenoxycarb. These values are considered representative for **Fenoxycarb-13C6**.

Property	Value	Notes
Melting Point	53-54 °C	
Solubility in Water	6.00 mg/L at 20 °C	
Solubility in Organic Solvents	Highly soluble in most organic solvents (250 g/L) such as acetone, chloroform, diethyl ether, ethyl acetate, methanol, and toluene. Slightly soluble in hexane (5 g/L). Also reported as slightly soluble in chloroform and methanol. In DMSO, solubility is 8.33 mg/mL.	Solubilities in g/L at 25°C: ethanol (510), acetone (770), toluene (630), n-hexane (5.3), n-octanol (130).
LogP (Octanol-Water Partition Coefficient)	4.30	
Vapor Pressure	$6.5 \times 10^{-6}$ mmHg at 25 °C (estimated)	
Density	1.23 g/cm <sup>3</sup> at 20 °C	

## Stability and Storage

Proper storage is essential to maintain the integrity of **Fenoxycarb-13C6**.

- **Solid Form:** The powder is stable for at least one year. Unlabeled Fenoxycarb powder is reported to be stable for over two years when stored below 40°C in a closed container. Recommended storage for the solid is at -20°C for up to 3 years.
- **In Solvent:** When dissolved in a solvent, it is recommended to store the solution at -80°C for up to 6 months or -20°C for up to 1 month.

- Hydrolysis: Fenoxycarb is stable to hydrolysis in aqueous solutions at pH 3, 7, and 9 at temperatures up to 50°C.

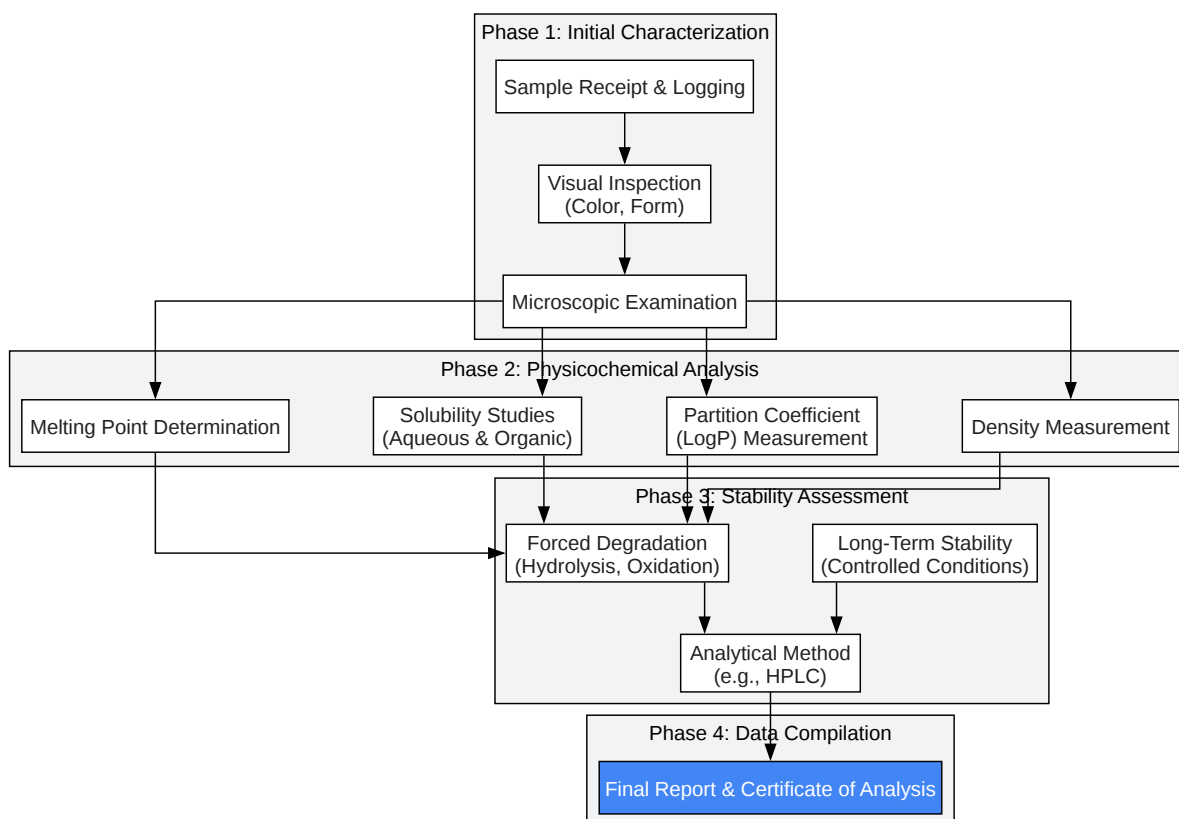
## Experimental Protocols

Detailed experimental protocols for determining the physical characteristics of **Fenoxycarb-13C6** would follow standard methods for chemical analysis. Below is a generalized workflow.

1. Visual Characterization: The color and physical state are determined by visual inspection at ambient temperature and pressure.
2. Melting Point Determination: A calibrated melting point apparatus is used. A small amount of the powder is packed into a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.
3. Solubility Assessment: A known mass of **Fenoxycarb-13C6** is added to a specific volume of a solvent (e.g., water, ethanol, DMSO) at a constant temperature. The mixture is agitated until saturation is reached. The concentration of the dissolved solid in the supernatant is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).
4. Stability Studies: To assess thermal and hydrolytic stability, samples of **Fenoxycarb-13C6** are stored under controlled conditions (e.g., different temperatures and pH values) for a defined period. The purity and concentration of the compound are monitored over time using a stability-indicating analytical method like HPLC.

## Diagrams

The following diagrams illustrate a typical experimental workflow for the physical characterization of a chemical powder like **Fenoxycarb-13C6**.



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Caption: Workflow for Physical Characterization of **Fenoxycarb-13C6**.

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